

# Application Notes and Protocols: New Methylene Blue Staining for Reticulocyte Count

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## Compound of Interest

Compound Name: New methylene blue

Cat. No.: B159697

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### Introduction

Reticulocytes are immature red blood cells (RBCs) that have been recently released from the bone marrow.[1][2] They are characterized by the presence of residual ribosomal RNA (rRNA), which is absent in mature erythrocytes.[3][4] The reticulocyte count is a crucial diagnostic tool for assessing erythropoietic activity of the bone marrow and is widely used in the evaluation and monitoring of anemias.[1] The **new methylene blue** stain is a supravital stain used to precipitate and visualize the rRNA network in reticulocytes, allowing for their quantification.[1][5][6][7] This method, introduced by Brecher in 1949, remains a widely accepted and recommended technique for reticulocyte counting.[3][8]

### Principle of Staining

**New methylene blue** is a supravital stain, meaning it stains living cells.[1] When mixed with whole blood, the dye penetrates the reticulocytes and reacts with the acidic components of the residual ribosomes (RNA).[1][3] This interaction causes the rRNA to precipitate as a dark blue network or reticulum of granules and filaments.[1][4] Mature red blood cells, lacking RNA, do not exhibit this staining pattern and appear as pale greenish-blue bodies.[2][9] This distinct difference in staining allows for the microscopic identification and enumeration of reticulocytes relative to the total red blood cell population.

## Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the **new methylene blue** staining protocol for reticulocyte counting.

Parameter	Value	Source
Reagent Composition		
New Methylene Blue	1.0 gm	[1]
Sodium Citrate	0.6 gm	[1]
Sodium Chloride	0.7 gm	[1]
Distilled Water	100 ml	[1]
Blood to Stain Ratio (v/v)	Equal volumes (e.g., 2-4 drops of blood to 2-3 drops of stain)	[1][9]
Incubation Temperature	Room Temperature (25°C) or 37°C	[3][10]
Incubation Time	10-15 minutes	[1][3][9]
Microscopic Examination	Oil immersion objective (100x)	[3][9]
Normal Reticulocyte Range (Adults)	0.5% - 2.5%	[8][9]
Normal Reticulocyte Range (Infants)	2% - 6% (can be higher)	[9]

## Experimental Protocol

This protocol details the manual method for reticulocyte counting using **new methylene blue** stain.

### I. Reagent Preparation: **New Methylene Blue** Staining Solution

- Weigh out 1.0 gram of **new methylene blue** powder.

- Weigh out 0.6 grams of sodium citrate and 0.7 grams of sodium chloride.
- Dissolve all three components in 100 ml of distilled water.[1]
- Filter the solution to remove any undissolved particles.[11]
- Store the staining solution in a tightly capped, dark bottle at room temperature (15-25°C).[4]  
The solution is stable for an extended period if stored correctly.[6]

## II. Staining Procedure

- **Sample Collection:** Obtain a whole blood sample in an EDTA anticoagulant tube. Freshly collected blood is recommended, preferably used within 3 hours of collection.[1][12]
- **Mixing Blood and Stain:** In a small test tube, add 2-4 drops of well-mixed whole blood to 2-3 drops of the filtered **new methylene blue** staining solution.[1] Alternatively, equal volumes of blood and stain can be used.[9][11]
- **Incubation:** Gently mix the blood and stain suspension. Stopper the tube and incubate at 37°C for 10-15 minutes.[1] Incubation at room temperature is also acceptable.[3]
- **Smear Preparation:** After incubation, gently mix the suspension again.[11] Using a pipette, place a small drop of the mixture onto a clean glass slide and prepare a thin blood smear using the wedge technique.[3][9]
- **Drying:** Allow the smear to air dry completely. Do not heat fix.[9]

## III. Microscopic Examination and Counting

- **Microscopy:** Examine the unstained, unfixed smear under an oil immersion objective (100x magnification).[3][9]
- **Identification:**
  - **Reticulocytes:** These cells will contain a dark blue-staining network, granules, or filaments of precipitated rRNA within the pale greenish-blue erythrocyte cytoplasm.[1][13]

- Mature Erythrocytes: These cells will appear as pale greenish-blue with no intracellular inclusions.[9]
- Counting:
  - Count the number of reticulocytes per 1000 total red blood cells in a thin area of the smear where the RBCs are evenly distributed and not overlapping.[1][14]
  - To improve accuracy, a second observer can count another 1000 RBCs on a different slide, and the average can be taken.

#### IV. Calculation of Reticulocyte Percentage

The reticulocyte count is expressed as a percentage of the total red blood cells.

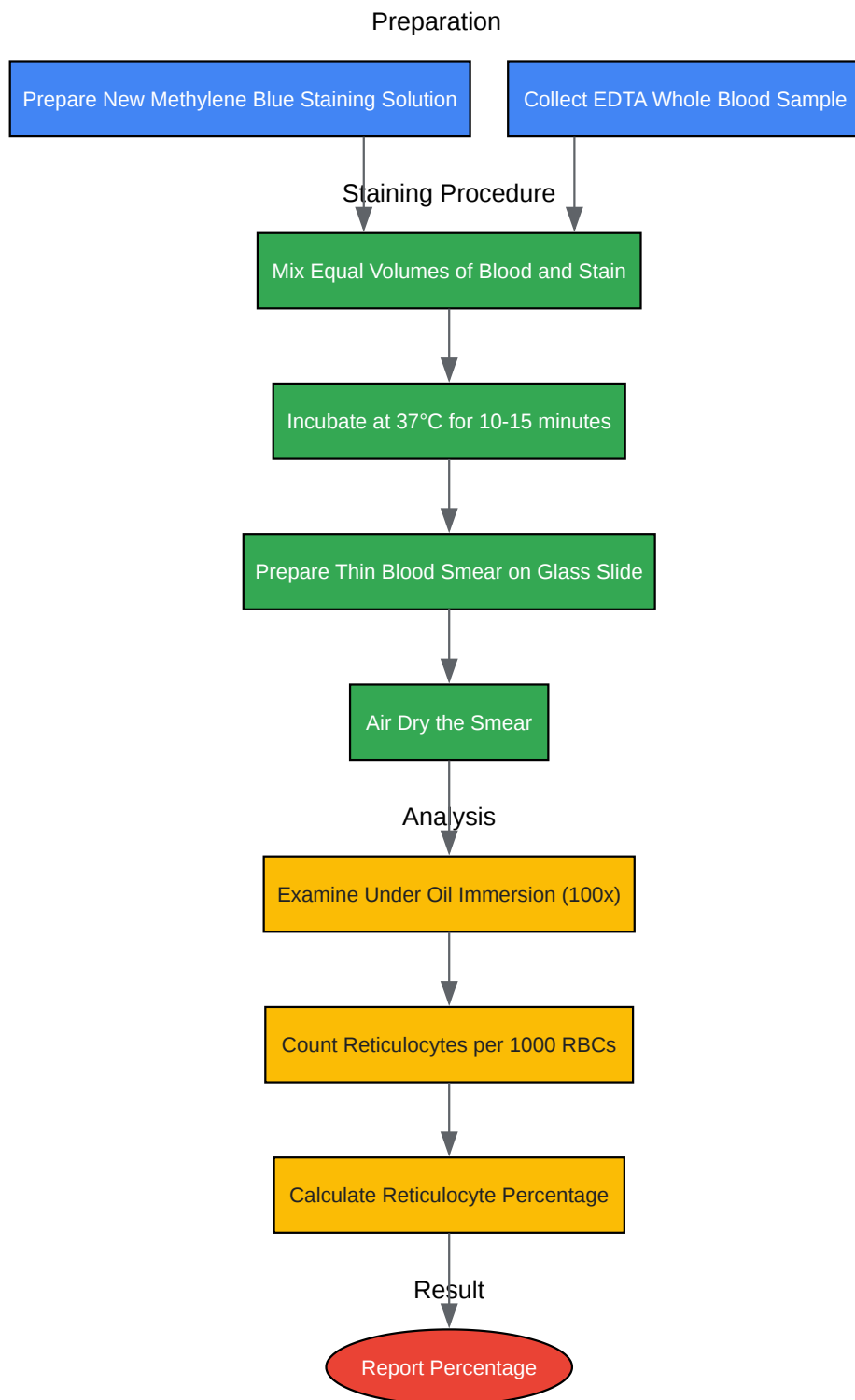
- Formula:  $\text{Reticulocyte (\%)} = (\text{Number of Reticulocytes Counted} / \text{Number of Red Blood Cells Counted}) \times 100$
- Example: If 15 reticulocytes are counted among 1000 red blood cells:  $\text{Reticulocyte (\%)} = (15 / 1000) \times 100 = 1.5\%$

#### V. Quality Control

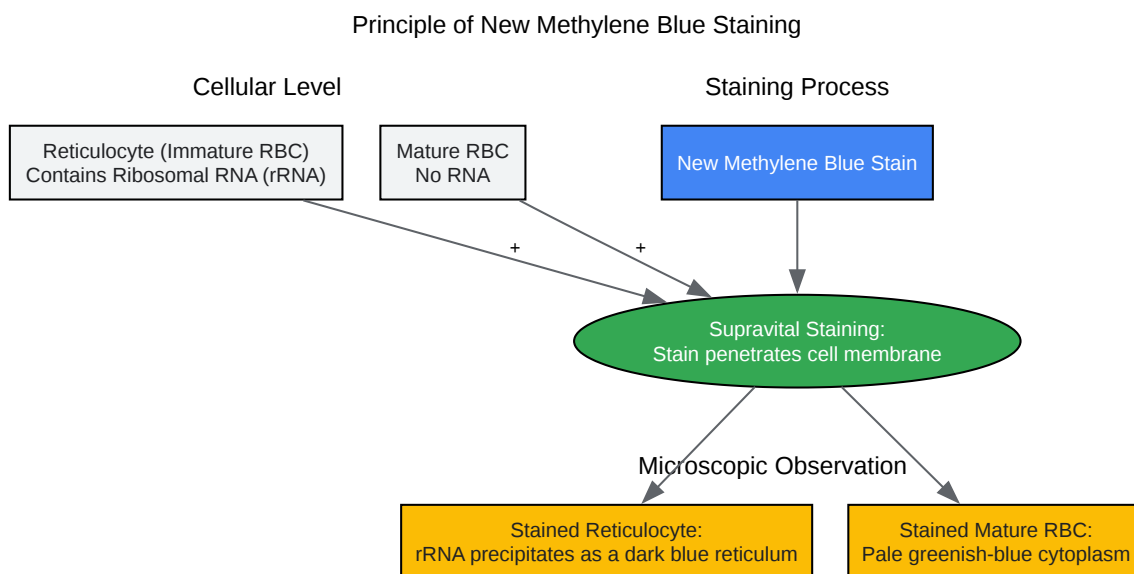
- Ensure the **new methylene blue** stain is filtered before use to avoid artifacts.[11]
- Use a known normal and abnormal control sample to verify the staining procedure and interpretation.
- Stained slides may fade over time, so it is best to perform the count shortly after preparation.  
[6][7]

## Diagrams

## Workflow for New Methylene Blue Reticulocyte Staining

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Caption: Experimental workflow for reticulocyte counting using **new methylene blue**.



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Caption: Logical relationship of **new methylene blue** staining principle.

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## References

- 1. [laboratorytests.org](https://laboratorytests.org) [laboratorytests.org]
- 2. [atlas-medical.com](https://atlas-medical.com) [atlas-medical.com]
- 3. [tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
- 4. [emmonya.com](https://emmonya.com) [emmonya.com]
- 5. [vetlexicon.com](https://vetlexicon.com) [vetlexicon.com]
- 6. [vetlexicon.com](https://vetlexicon.com) [vetlexicon.com]

- 7. vetlexicon.com [vetlexicon.com]
- 8. patholjournal.com [patholjournal.com]
- 9. riccachemical.com [riccachemical.com]
- 10. researchgate.net [researchgate.net]
- 11. newcomersupply.com [newcomersupply.com]
- 12. himedialabs.com [himedialabs.com]
- 13. Reticulocyte Staining Solution [himedialabs.com]
- 14. engscientific.com [engscientific.com]
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